

Personal protective equipment for handling Lrrk2/nuak1/tyk2-IN-1

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Compound of Interest

Compound Name: Lrrk2/nuak1/tyk2-IN-1

Cat. No.: B15140512

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Essential Safety and Handling Guide for Lrrk2/nuak1/tyk2-IN-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of the potent kinase inhibitor, **Lrrk2/nuak1/tyk2-IN-1**. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear framework for the operational use and subsequent disposal of this compound.

Immediate Safety and Handling Protocols

Lrrk2/nuak1/tyk2-IN-1 is a potent inhibitor of Leucine-rich repeat kinase 2 (LRRK2), NUA family SNF1-like kinase 1 (NUAK1), and Tyrosine kinase 2 (TYK2), with IC₅₀ values in the low nanomolar range. Due to its high potency and the lack of comprehensive public safety data, this compound should be handled with extreme caution, treating it as a potentially hazardous substance. A specific Safety Data Sheet (SDS) for **Lrrk2/nuak1/tyk2-IN-1** was not publicly available at the time of this writing; therefore, the following recommendations are based on best practices for handling potent, biologically active small molecules.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents direct skin contact. The outer glove should be removed immediately after handling the compound.
Eye Protection	Chemical safety goggles.	Protects eyes from splashes or aerosols of the compound, especially when in solution.
Body Protection	A fully buttoned lab coat.	Provides a barrier against accidental spills.
Respiratory Protection	A fit-tested N95 respirator or higher.	Recommended when handling the powdered form of the compound to prevent inhalation of fine particles.

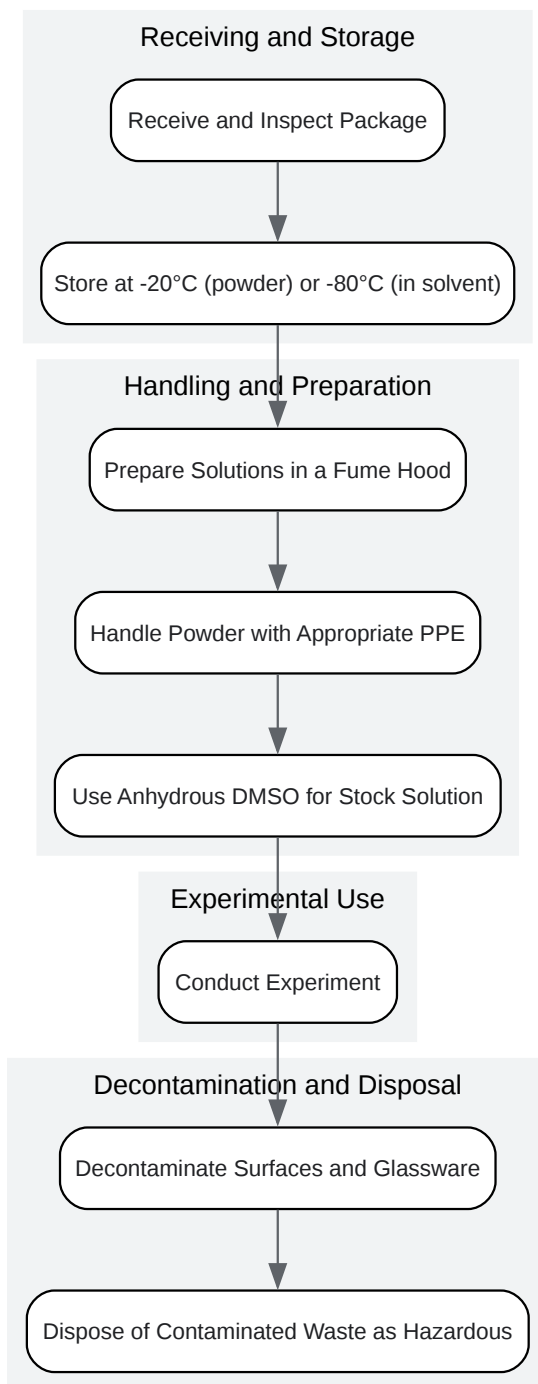
Engineering Controls

Control	Specification	Rationale
Ventilation	Use a certified chemical fume hood.	Minimizes the risk of inhalation of the powdered compound or aerosols from solutions.
Work Surface	Disposable bench liners.	Contains any potential spills and simplifies the decontamination process.

Operational Plans: From Receipt to Disposal

A clear and concise workflow is essential for the safe handling of **Lrrk2/nuak1/tyk2-IN-1** at every stage.

Safe Handling and Disposal Workflow for Lrrk2/nuak1/tyk2-IN-1

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Safe Handling and Disposal Workflow

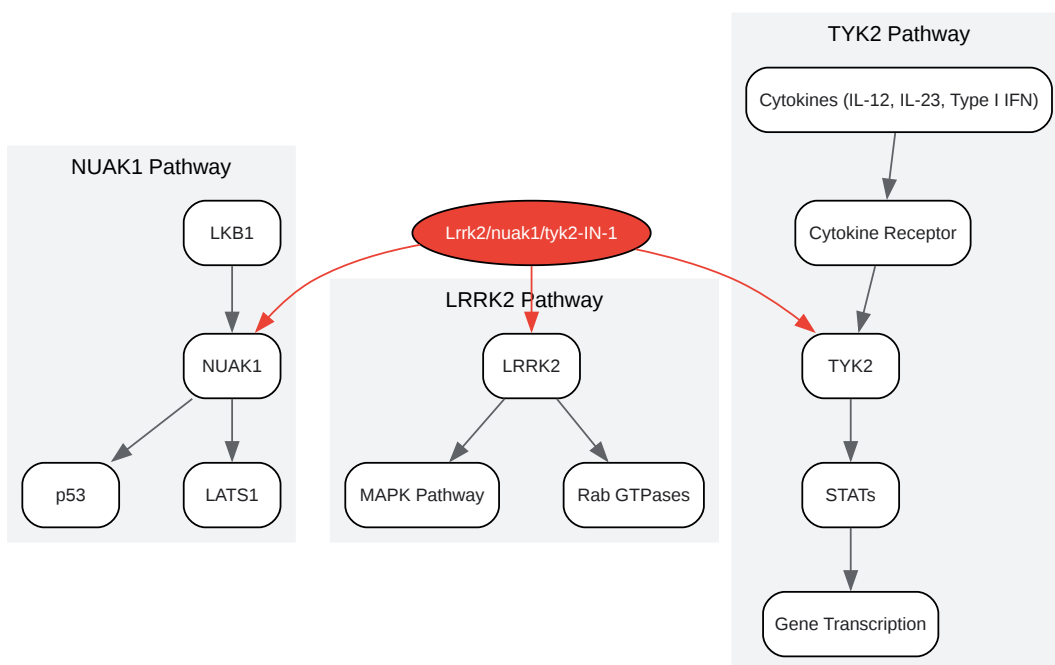
Disposal Plan

All materials contaminated with **Lrrk2/nuak1/tyk2-IN-1**, including gloves, bench liners, pipette tips, and excess solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this compound down the drain or in regular trash.

Understanding the Mechanism of Action: Signaling Pathways

Lrrk2/nuak1/tyk2-IN-1 exerts its effects by inhibiting three distinct kinases. Understanding the signaling pathways they are involved in is crucial for interpreting experimental results.

Signaling Pathways Inhibited by Lrrk2/nuak1/tyk2-IN-1

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Targeted Signaling Pathways

Chemical and Physical Data

A summary of the key quantitative data for **Lrrk2/nuak1/tyk2-IN-1** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₀ H ₁₁ F ₃ N ₆
Molecular Weight	392.34 g/mol
IC50 (LRRK2, NUA1, TYK2)	< 10 nM
Storage (Powder)	-20°C
Storage (in Solvent)	-80°C

Experimental Protocols

Detailed experimental protocols for the use of **Lrrk2/nuak1/tyk2-IN-1** are not widely available in the public domain. As a general guideline for in vitro studies, it is recommended to prepare a concentrated stock solution in anhydrous dimethyl sulfoxide (DMSO). Subsequent dilutions into aqueous buffers or cell culture media should be done immediately prior to use to minimize precipitation. The final concentration of DMSO in the assay should be kept to a minimum (typically <0.1%) to avoid solvent-induced artifacts. For cellular assays, the optimal concentration of the inhibitor should be determined empirically through a dose-response experiment.

This document is intended to provide essential safety and handling information. It is not a substitute for a thorough risk assessment and compliance with all institutional and regulatory guidelines. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on handling and disposal of potent chemical compounds.

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